

# Synthesis of 5-Methylisoxazole-3-carbonitrile from Ethyl Acetoacetate: A Technical Guide

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## Compound of Interest

Compound Name: 5-Methylisoxazole-3-carbonitrile

Cat. No.: B1325030

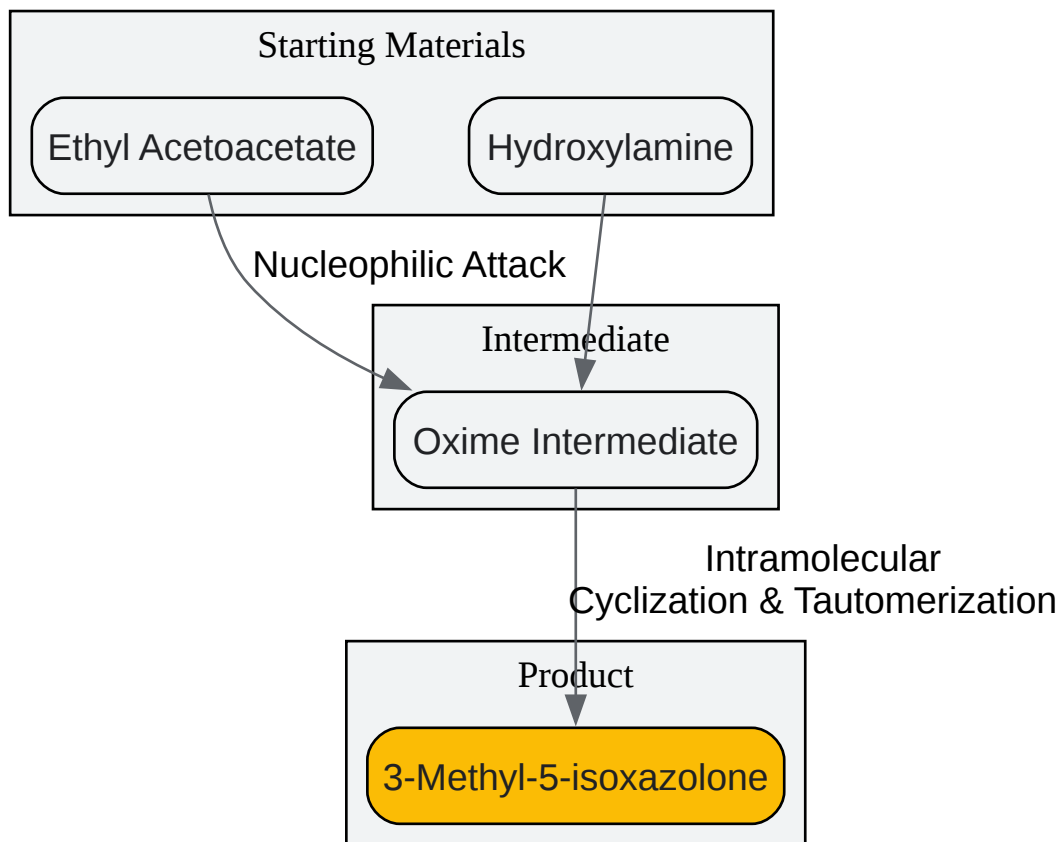
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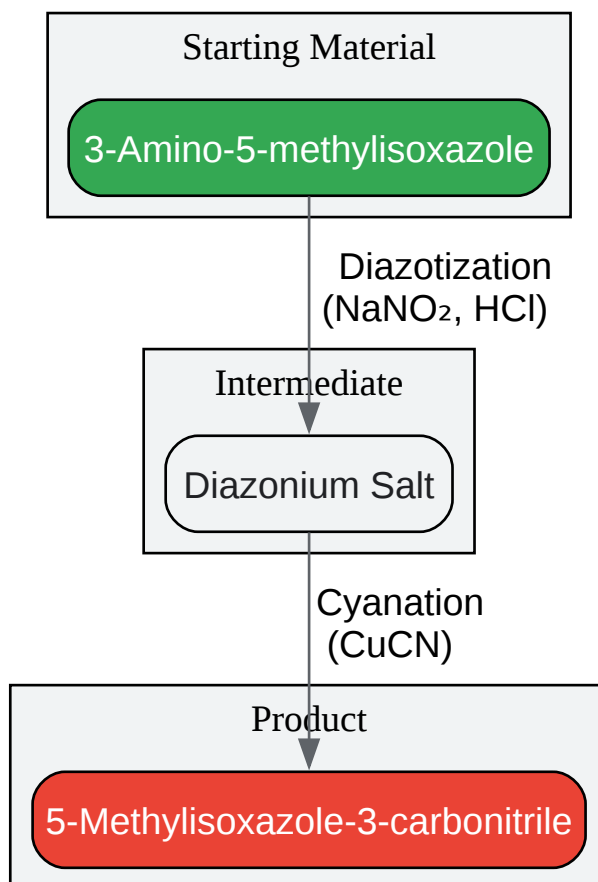
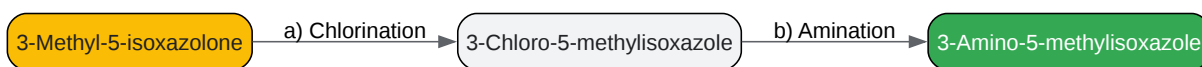
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of a proposed multi-step synthesis for **5-methylisoxazole-3-carbonitrile**, a valuable building block in medicinal chemistry, starting from the readily available precursor, ethyl acetoacetate. While a direct one-pot synthesis is not prominently documented, this guide outlines a plausible and chemically sound three-step pathway, providing detailed experimental protocols adapted from established literature precedents.

## Synthetic Strategy Overview

The proposed synthesis is a three-step process, beginning with the formation of the isoxazole core, followed by functional group interconversions to introduce the desired nitrile group at the 3-position. The overall workflow is depicted below.





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